

Essential Safety and Disposal Procedures for Ro106-9920

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro106-9920

Cat. No.: B135369

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For researchers, scientists, and drug development professionals utilizing **Ro106-9920**, a comprehensive understanding of safety protocols and disposal methods is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling and management of this compound.

Chemical and Physical Properties

A summary of the key quantitative data for **Ro106-9920** is presented below for easy reference.

Property	Value
Synonym	6-(phenylsulfinyl)-tetrazolo[1,5-b]pyridazine
CAS Number	62645-28-7
Molecular Formula	C ₁₀ H ₇ N ₅ OS
Molecular Weight	245.3 g/mol
Appearance	Crystalline Solid
Storage Temperature	-20°C

Health and Safety Information

According to the Safety Data Sheet (SDS), **Ro106-9920** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).

NFPA Ratings (scale 0-4):

- Health: 0
- Fire: 0
- Reactivity: 0

HMIS-Ratings (scale 0-4):

- Health: 0
- Fire: 0
- Reactivity: 0

While the substance is not classified as hazardous, standard laboratory safety practices should always be observed.

Experimental Protocols: Safe Handling and Personal Protection

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid prolonged or repeated exposure.
- Keep away from sources of ignition.
- Take precautionary measures against static discharge.

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact

with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.

- **Skin and Body Protection:** Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

Disposal Procedures

The proper disposal of **Ro106-9920** is critical to ensure environmental safety and regulatory compliance. The following step-by-step process should be followed:

Disposal Workflow:



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Caption: Logical workflow for the proper disposal of **Ro106-9920**.

Step-by-Step Guidance:

- **Collection:** Collect waste **Ro106-9920**, including any contaminated materials, in a designated and appropriate waste container. The container must be compatible with the chemical and have a secure lid to prevent leakage.
- **Labeling:** Clearly label the waste container with the words "Hazardous Waste" and the full chemical name: "**Ro106-9920**" or "6-(phenylsulfinyl)-tetrazolo[1,5-b]pyridazine".
- **Storage:** Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials.

- Consultation: Contact your institution's Environmental Health & Safety (EHS) department or equivalent office to inform them of the chemical waste that needs to be disposed of. They will provide specific guidance based on local, state, and federal regulations.
- Professional Disposal: Arrange for the collection of the waste by a licensed and qualified hazardous waste disposal company as directed by your EHS office. Do not attempt to dispose of **Ro106-9920** down the drain or in regular trash.

Emergency Procedures

First-Aid Measures:

- After Inhalation: Supply fresh air. If required, provide artificial respiration. Consult a doctor.
- After Skin Contact: Immediately wash with water and soap and rinse thoroughly.
- After Eye Contact: Rinse opened eye for several minutes under running water.
- After Swallowing: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a doctor.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: In the event of a fire, carbon oxides, nitrogen oxides, and sulfur oxides may be formed.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures:

- Personal Precautions: Wear protective equipment and keep unprotected persons away.
- Environmental Precautions: Do not allow to enter sewers/surface or ground water.

- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.
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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com